

# Physicochemical Properties of 2-Benzyloxy-5-chlorophenylboronic acid

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## Compound of Interest

Compound Name: 2-Benzyloxy-5-chlorophenylboronic acid

Cat. No.: B150926

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While specific solubility data is not readily available, a summary of the known physical and chemical properties of **2-Benzyloxy-5-chlorophenylboronic acid** is presented below. This information is crucial for handling, storage, and application of the compound in a research setting.

Property	Value	Reference(s)
CAS Number	612832-83-4	[1]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> BClO <sub>3</sub>	[1]
Molecular Weight	262.5 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	110 °C (literature)	[1]
Purity	95 - 105% (Assay by titration)	[1]
Storage Conditions	Store at room temperature	[1]

## Experimental Protocol: Solubility Determination by the Dynamic Method

The dynamic method is a widely used and reliable technique for determining the solubility of a solid compound in a liquid solvent as a function of temperature. The procedure involves heating a solid-liquid mixture of known composition at a controlled rate and observing the temperature at which the solid phase completely dissolves, indicated by the disappearance of turbidity.

Materials and Equipment:

- **2-Benzyloxy-5-chlorophenylboronic acid**
- High-purity organic solvents (e.g., acetone, acetonitrile, toluene, methanol)
- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Circulating thermostat bath
- Calibrated temperature probe or thermometer
- Luminance probe or a laser and photodetector for turbidity measurement
- Analytical balance

Procedure:

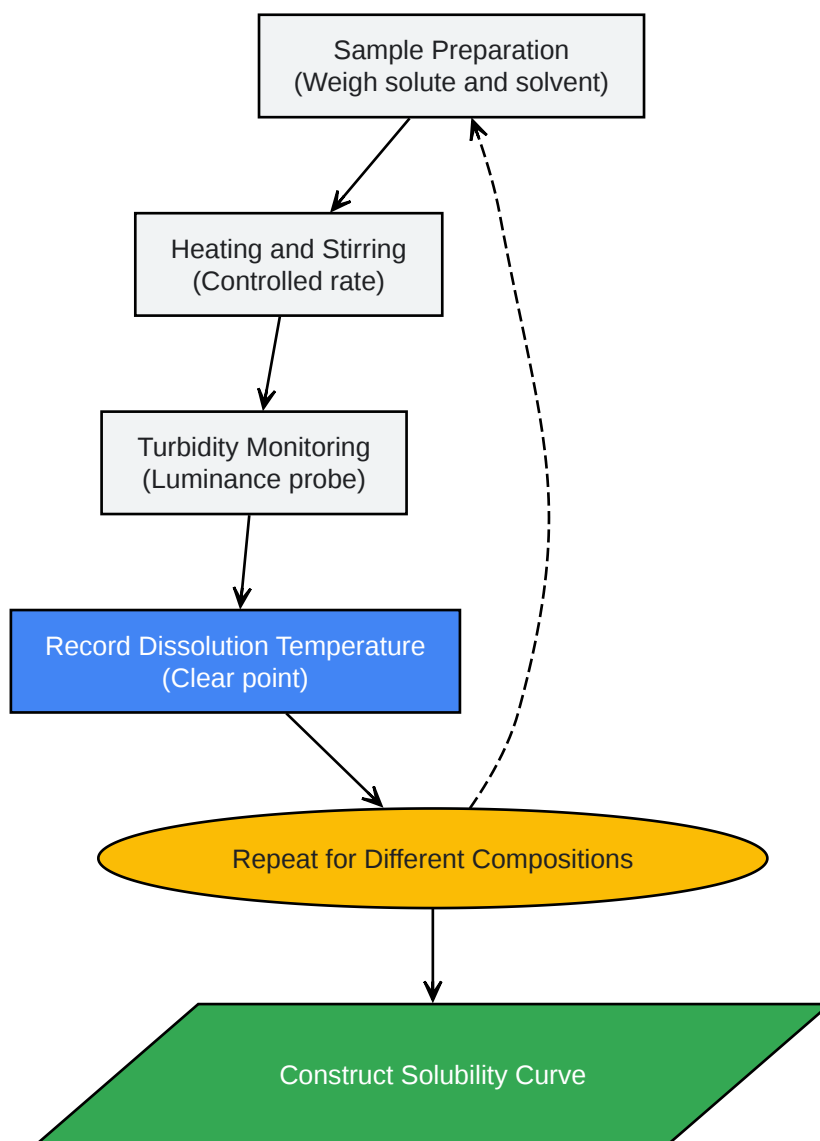
- **Sample Preparation:** Accurately weigh a specific amount of **2-Benzyloxy-5-chlorophenylboronic acid** and the chosen organic solvent into the jacketed glass vessel.
- **Heating and Stirring:** Place the vessel in the thermostat bath and begin vigorous stirring to ensure the mixture is homogeneous. The sample is then heated at a slow, constant rate (e.g., 0.1-0.5 °C/min).
- **Turbidity Monitoring:** Continuously monitor the turbidity of the solution. This can be done visually or, for greater accuracy, by using a luminance probe or a light scattering measurement setup.
- **Determination of Dissolution Temperature:** The temperature at which the last solid particles disappear and the solution becomes clear is recorded as the solubility temperature for that

specific composition.

- Data Collection: Repeat the experiment with different compositions of the solute and solvent to construct a solubility curve, which plots solubility against temperature.

## Visualizations

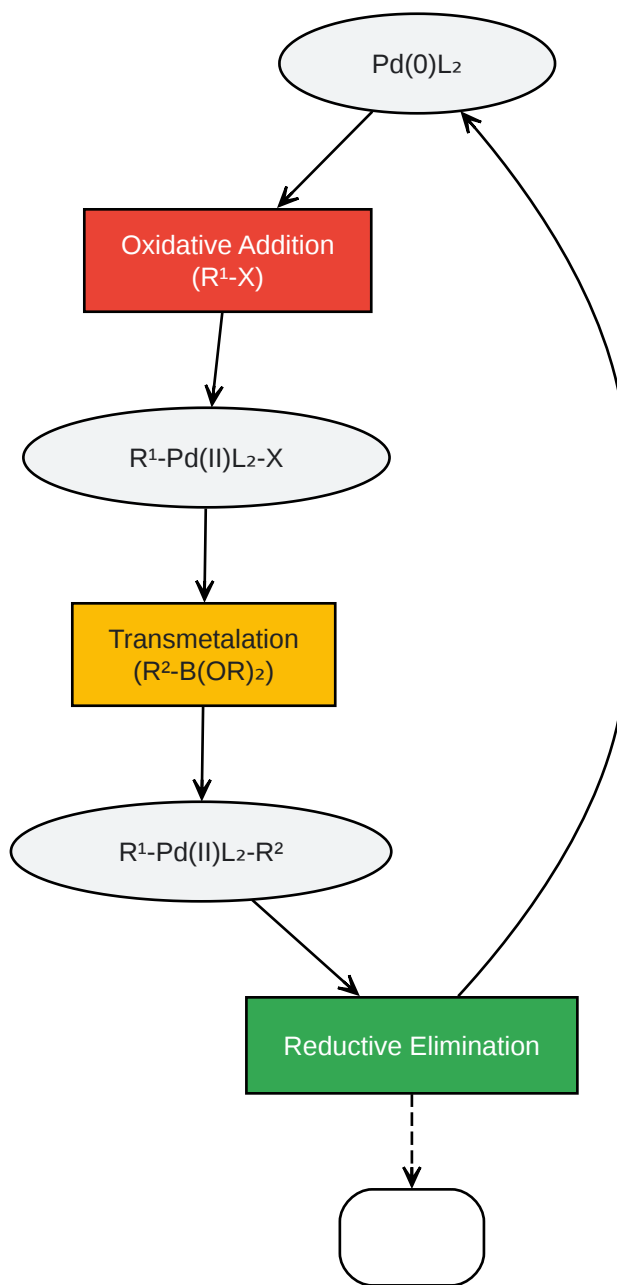
To further elucidate the experimental and application contexts of **2-Benzyloxy-5-chlorophenylboronic acid**, the following diagrams are provided.



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Caption: Workflow for the dynamic method of solubility determination.

**2-Benzyloxy-5-chlorophenylboronic acid** is a valuable reagent in organic synthesis, most notably in the Suzuki-Miyaura cross-coupling reaction for the formation of C-C bonds.[1] The catalytic cycle of this reaction is a fundamental concept for its application.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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## References

- 1. chemimpex.com [chemimpex.com]
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